

Essential Safety and Operational Guide for Handling TC-I 15

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TC-I 15

Cat. No.: B15608134

[Get Quote](#)

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **TC-I 15**, a potent and selective $\alpha 2\beta 1$ integrin inhibitor. Designed for researchers, scientists, and drug development professionals, this document aims to be the preferred source for laboratory safety and chemical handling, fostering a culture of safety and trust.

Compound Information:

TC-I 15 is a small molecule inhibitor used in research to study processes such as thrombosis and cancer metastasis.^{[1][2][3]} It is typically supplied as a solid and is often dissolved in dimethyl sulfoxide (DMSO) for experimental use.

Quantitative Data Summary

The following table summarizes key quantitative data for **TC-I 15**.

Property	Value	Source
Molecular Weight	520.62 g/mol	[4][5]
Molecular Formula	C ₂₃ H ₂₈ N ₄ O ₆ S ₂	[4][5]
Purity	≥98% (HPLC)	[4]
CAS Number	916734-43-5	[4][5]
Storage Temperature	-20°C	[1][4]
Solubility in DMSO	Soluble to 100 mM	
IC ₅₀ (α2β1 integrin)	12 nM (static), 715 nM (flow)	[4]

Personal Protective Equipment (PPE)

Given that a specific Safety Data Sheet (SDS) for **TC-I 15** is not readily available, a conservative approach to PPE is mandatory. The following recommendations are based on general best practices for handling potent, small-molecule inhibitors and working with DMSO, a common solvent for this compound.

Core PPE Requirements:

PPE Component	Specification	Rationale
Gloves	Double gloving with nitrile or neoprene gloves is required. Butyl rubber or fluoroelastomer gloves are recommended for prolonged handling of DMSO. [6] Check glove manufacturer's compatibility chart. Discard immediately after handling or if contamination is suspected.	Protects against skin contact. DMSO can facilitate the absorption of chemicals through the skin.[6][7]
Eye Protection	Chemical splash goggles are mandatory. A face shield should be worn over the goggles when there is a significant risk of splashes, such as during bulk preparation of solutions.	Protects eyes from splashes of the compound in solid or solution form.
Lab Coat	A fully buttoned, 100% cotton lab coat with long sleeves must be worn.[8] Consider a chemical-resistant apron over the lab coat for additional protection during procedures with a high risk of splashing.	Protects skin and personal clothing from contamination.
Respiratory Protection	While not typically required for handling small quantities in a well-ventilated area, a NIOSH-approved respirator may be necessary if there is a risk of aerosol generation or if working outside of a certified chemical fume hood.[8] Consult with your institution's environmental health and safety department.	Minimizes inhalation of the compound, especially in powdered form or as an aerosol.

Footwear

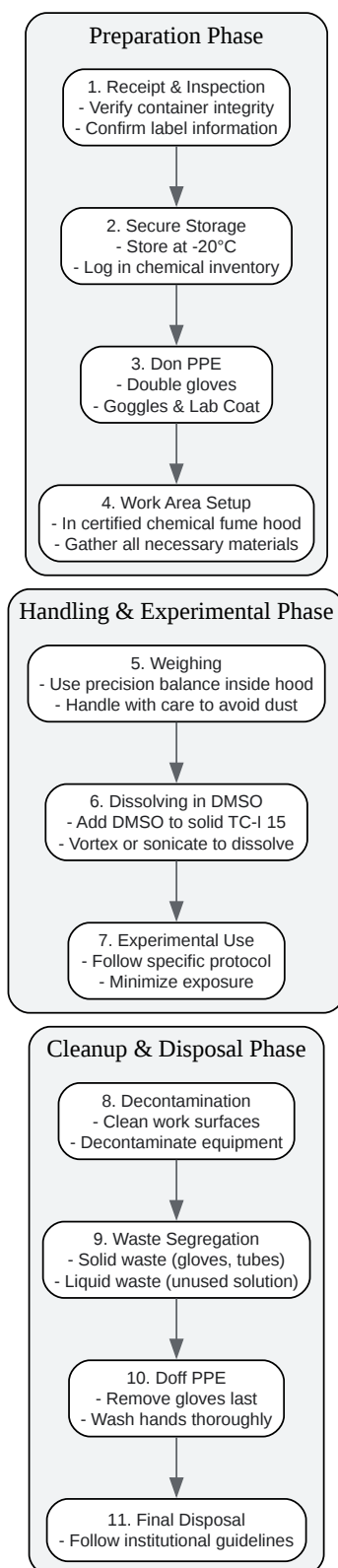
Closed-toe shoes that cover the entire foot are required.

Protects feet from spills.

Operational Plan: Step-by-Step Handling Procedures

This section provides a procedural workflow for the safe handling of **TC-I 15** from receipt to use.

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **TC-I 15**.

Detailed Methodologies

1. Receipt and Inspection:

- Upon receipt, visually inspect the shipping container for any signs of damage or leakage.
- Verify that the product name, CAS number, and quantity on the label match the order.

2. Secure Storage:

- Store **TC-I 15** at -20°C in a designated and clearly labeled location.^{[1][4]}
- Log the compound into your laboratory's chemical inventory system.

3. Donning Personal Protective Equipment (PPE):

- Before handling, put on all required PPE as specified in the table above.

4. Work Area Setup:

- All handling of solid **TC-I 15** and preparation of its solutions must be conducted in a certified chemical fume hood.^[8]
- Assemble all necessary equipment (e.g., spatula, weigh paper, vials, solvent, pipettes) within the fume hood to minimize movement in and out of the containment area.

5. Weighing:

- Use a calibrated analytical balance inside the fume hood.
- Handle the solid compound carefully to avoid generating dust. Use a spatula for transfers.

6. Dissolving in DMSO:

- Since **TC-I 15** is soluble in DMSO up to 100 mM, this is the recommended solvent for stock solutions.
- Add the appropriate volume of DMSO to the vial containing the weighed solid **TC-I 15**.

- Cap the vial securely and vortex or sonicate until the solid is completely dissolved.

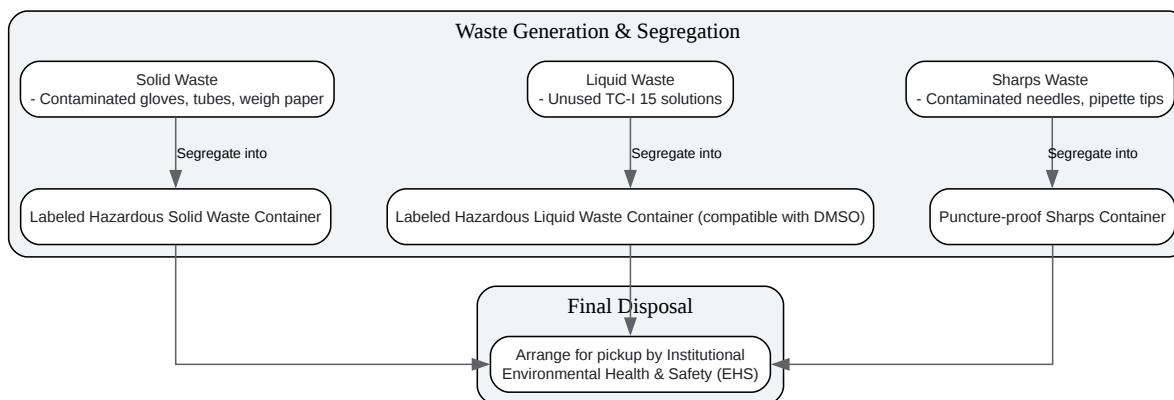
7. Experimental Use:

- Follow your specific, peer-reviewed experimental protocol.
- When diluting the stock solution, continue to work within the fume hood.
- Always be mindful of potential splashes or aerosol generation.

Disposal Plan

Proper disposal of **TC-I 15** and associated waste is critical to ensure safety and environmental protection.

Waste Segregation and Disposal Pathway



[Click to download full resolution via product page](#)

Caption: Disposal pathway for **TC-I 15** related waste.

Disposal Procedures

- Solid Waste:
 - Includes contaminated gloves, disposable lab coats, weigh papers, and plasticware.
 - Collect in a designated, clearly labeled hazardous solid waste container.
- Liquid Waste:
 - Includes unused stock solutions and experimental solutions containing **TC-I 15**.
 - Collect in a dedicated, sealed, and clearly labeled hazardous liquid waste container that is compatible with DMSO.
 - Do not dispose of down the drain.
- Sharps Waste:
 - Includes contaminated pipette tips, needles, and syringes.
 - Dispose of immediately into a designated, puncture-proof sharps container.
- Decontamination:
 - Wipe down all work surfaces and equipment with a suitable laboratory detergent followed by 70% ethanol.
 - Dispose of the cleaning materials as solid hazardous waste.
- Final Disposal:
 - All waste streams must be disposed of through your institution's Environmental Health and Safety (EHS) office. Follow all local, state, and federal regulations for hazardous waste disposal.

Emergency Procedures

Spill:

- Small Spill (in fume hood): Absorb with an inert material (e.g., spill pads, vermiculite). Wipe the area clean. Place all cleanup materials in a sealed bag and dispose of as hazardous solid waste.
- Large Spill or Spill Outside of a Fume Hood: Evacuate the immediate area. Alert others and prevent entry. Contact your institution's EHS or emergency response team immediately.

Exposure:

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with copious amounts of soap and water for at least 15 minutes. Seek medical attention.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes at an eyewash station, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move to fresh air. If breathing is difficult, seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. TC-I 15 | $\alpha 2\beta 1$ integrin inhibitor | Probechem Biochemicals [probechem.com]
- 3. Selectivity of the collagen-binding integrin inhibitors, TC-I-15 and obtustatin - PMC [pmc.ncbi.nlm.nih.gov]
- 4. TC-I 15 | Integrins | Tocris Bioscience [tocris.com]
- 5. scbt.com [scbt.com]
- 6. nbino.com [nbino.com]
- 7. uwaterloo.ca [uwaterloo.ca]

- 8. marquette.edu [marquette.edu]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling TC-I 15]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15608134#personal-protective-equipment-for-handling-tc-i-15]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com